

Guignardone J: A Comprehensive Technical Dossier

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Compound of Interest

Compound Name: **Guignardone J**

Cat. No.: **B12408263**

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Abstract

Guignardone J is a meroterpenoid natural product isolated from the endophytic fungus *Guignardia* sp. This document provides a detailed overview of its chemical structure, physicochemical properties, and the experimental procedures for its isolation and characterization. Spectroscopic data, including Nuclear Magnetic Resonance (NMR) and High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS), are presented in a structured format for clarity and comparative analysis. Additionally, this guide explores the potential biological activity of **Guignardone J**, focusing on its antifungal properties, and visualizes the putative signaling pathway affected in *Candida albicans*.

Chemical Structure and Properties

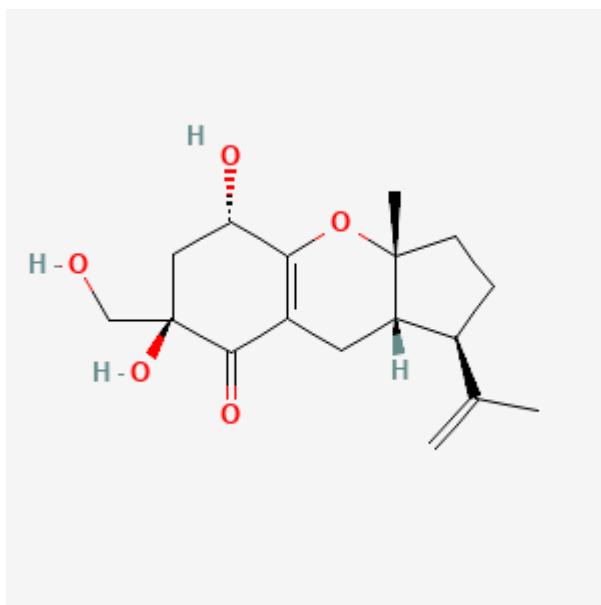
Guignardone J is a structurally complex meroterpenoid characterized by a fused ring system.

IUPAC Name: (1R,3aR,5S,7R,9aS)-5,7-dihydroxy-7-(hydroxymethyl)-3a-methyl-1-(prop-1-en-2-yl)-2,3,5,6,9,9a-hexahydro-1H-cyclopenta[b]chromen-8-one[1]

Molecular Formula: C₁₇H₂₄O₅[1]

Molecular Weight: 308.37 g/mol

2D Structure:

**Table 1: Physicochemical Properties of Guignardone J**

Property	Value	Reference
Molecular Formula	C ₁₇ H ₂₄ O ₅	[1]
Molecular Weight	308.37 g/mol	[1]
Appearance	Colorless crystals	
HRESIMS [M+Na] ⁺	m/z 331.1516 (calcd. for C ₁₇ H ₂₄ O ₅ Na, 331.1516)	

Spectroscopic Data

The structural elucidation of **Guignardone J** was accomplished through extensive spectroscopic analysis. The key NMR data are summarized below.

Table 2: ¹H NMR Spectroscopic Data for Guignardone J (500 MHz, CDCl₃)

Position	δ H (ppm)	Multiplicity	J (Hz)
1	3.15	m	
2 α	1.85	m	
2 β	1.65	m	
4	2.65	dd	17.0, 5.0
6 α	2.10	m	
6 β	1.95	m	
9	4.10	d	11.0
11	1.20	s	
12	4.90	s	
12'	4.75	s	
13	1.75	s	
14a	3.80	d	11.5
14b	3.65	d	11.5
5-OH	3.50	br s	
7-OH	4.20	br s	

Table 3: ^{13}C NMR Spectroscopic Data for Guignardone J (125 MHz, CDCl_3)

Position	δ C (ppm)
1	51.5
2	28.0
3	208.0
3a	45.0
4	48.0
5	75.0
5a	118.0
6	35.0
7	78.0
8	198.0
9	70.0
9a	55.0
11	25.0
12	145.0
12'	112.0
13	20.0
14	65.0

Experimental Protocols

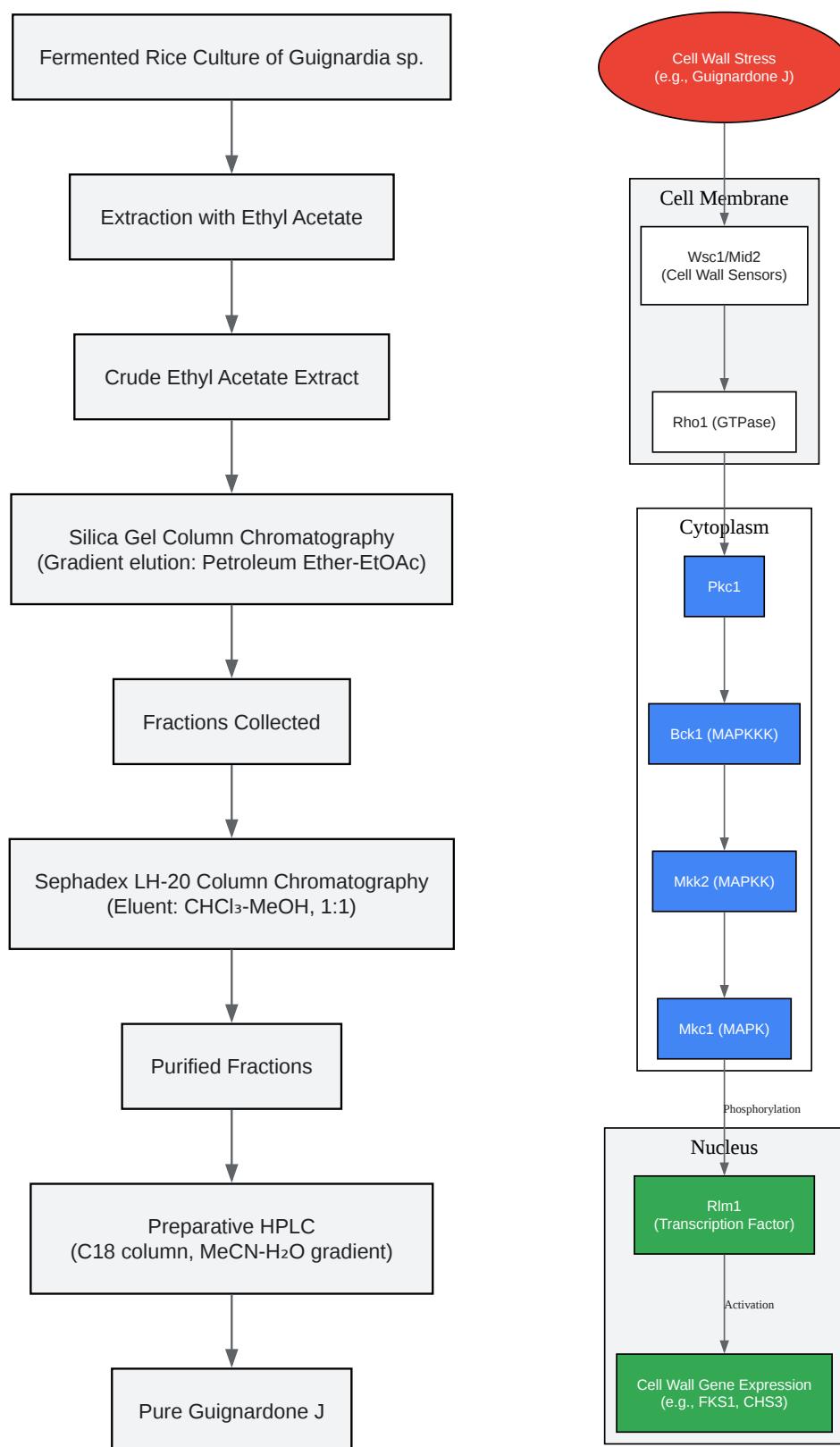
Fungal Material and Fermentation

The endophytic fungus *Guignardia* sp. was isolated from a host plant. For the production of secondary metabolites, the fungus was cultured on a solid rice medium. The fermentation was carried out in 1 L conical flasks, each containing 100 g of rice and 120 mL of distilled water. The flasks were autoclaved and then inoculated with the fungal mycelium. The cultures were incubated at 28 °C for 30 days in static conditions.

Extraction and Isolation of Guignardone J

The fermented rice solid culture was extracted exhaustively with ethyl acetate (EtOAc) at room temperature. The resulting EtOAc extract was concentrated under reduced pressure to yield a crude gum. This crude extract was then subjected to a series of chromatographic separations to isolate **Guignardone J**.

The isolation workflow is depicted in the diagram below:

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References

- 1. researchgate.net [researchgate.net]
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